Technical Whitepaper: 1-(2-Hydroxyethyl)-2-methylimidazole ( )[1]

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Compound of Interest

Compound Name:	*1-Hydroxyethyl-2-methylimidazole*
Cat. No.:	*B8490351*

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Abstract

1-(2-Hydroxyethyl)-2-methylimidazole (CAS 1615-15-2), often synonymous with Methimidol, represents a critical bifunctional heterocycle in both pharmaceutical synthesis and advanced materials science.[1] Structurally characterized by a 2-methylimidazole core N-alkylated with an ethanol side chain, this molecule serves as the non-nitrated scaffold for the nitroimidazole antibiotic class (e.g., Metronidazole) and as a high-latency catalytic hardener for epoxy resin systems.[1] This technical guide provides a rigorous analysis of its molecular properties, a green-chemistry synthesis protocol, and a mechanistic breakdown of its dual-utility in drug development and polymer crosslinking.[1]

Part 1: Physicochemical Characterization[1]

The precise characterization of 1-(2-Hydroxyethyl)-2-methylimidazole is foundational for stoichiometry in curing formulations and yield calculations in API synthesis.[1]

Molecular Identity & Constants[1]

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Property	Value	Unit	Verification Note
Chemical Name	1-(2-Hydroxyethyl)-2-methylimidazole	-	IUPAC
Common Synonyms	2-Methylimidazole-1-ethanol; Methimidol	-	[1]
CAS Registry	1615-15-2	-	Primary Identifier
Molecular Formula		-	Confirmed
Molecular Weight	126.16	g/mol	Based on standard atomic weights
Appearance	White to pale yellow crystalline solid	-	Purity dependent
Melting Point	64 – 68	°C	[2]
Solubility	High in , Ethanol, Acetone	-	Polar nature of -OH and Imidazole
pKa	~7.8 (Conjugate acid)	-	Estimated (Imidazole N3)

Structural Logic

The molecule consists of a five-membered imidazole ring.[1] The N1 position is substituted with a hydroxyethyl group (

), rendering the molecule a "pseudo-diol" intermediate, while the C2 position holds a methyl group (

).[1]

- Significance of C2-Methyl: Provides steric hindrance that increases latency in epoxy curing compared to non-substituted imidazoles.[1]
- Significance of N1-Substitution: Removes the acidic proton on N1, preventing auto-association and lowering the melting point compared to 2-methylimidazole (

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142°C).[1]

Part 2: Synthesis & Manufacturing Protocols

While industrial routes often utilize Ethylene Oxide (EO), this guide presents a Green Chemistry approach using Ethylene Carbonate. This method avoids the high toxicity and explosion hazards of EO, making it suitable for bench-scale optimization and pilot plants.

Protocol: Hydroxyethylation via Ethylene Carbonate

Reaction:

[1]

Reagents:

- 2-Methylimidazole (2-MI): 1.0 eq (Solid, >99% purity)[1]
- Ethylene Carbonate (EC): 1.1 eq (Solid/Melt)[1]
- Catalyst: Potassium Carbonate (

  ): 0.01 eq (Optional, accelerates decarboxylation)[1]
- Solvent: Solvent-free (Melt) or Toluene (if reflux required)[1]

Step-by-Step Methodology:

- Melt Phase Initiation: In a 3-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and reflux condenser, charge 2-Methylimidazole (82.1 g, 1.0 mol). Heat to 145°C until fully molten.
- Reagent Addition: Add Ethylene Carbonate (96.8 g, 1.1 mol) portion-wise over 30 minutes. Caution:

  evolution will occur. Ensure adequate venting.[1]
- Reaction Phase: Maintain temperature at 150°C for 4–6 hours. Monitor reaction progress via HPLC (see Section 4) until 2-MI content is <0.5%.[1]

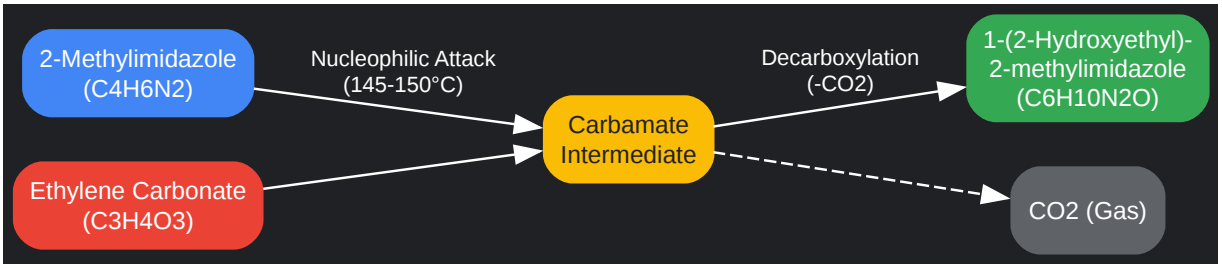
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- Decarboxylation Verification: The reaction is driven to completion by the irreversible loss of

  . Cessation of bubbling indicates endpoint.

- Workup:
  - Cool the mixture to 80°C.
  - Apply high vacuum (<10 mmHg) to distill off unreacted Ethylene Carbonate.[1]
  - The crude product can be recrystallized from Acetone/Ethyl Acetate (1:1) to yield white crystals.[1]

Synthesis Pathway Visualization[1]



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Figure 1: Green synthesis pathway utilizing Ethylene Carbonate to avoid hazardous Ethylene Oxide handling.

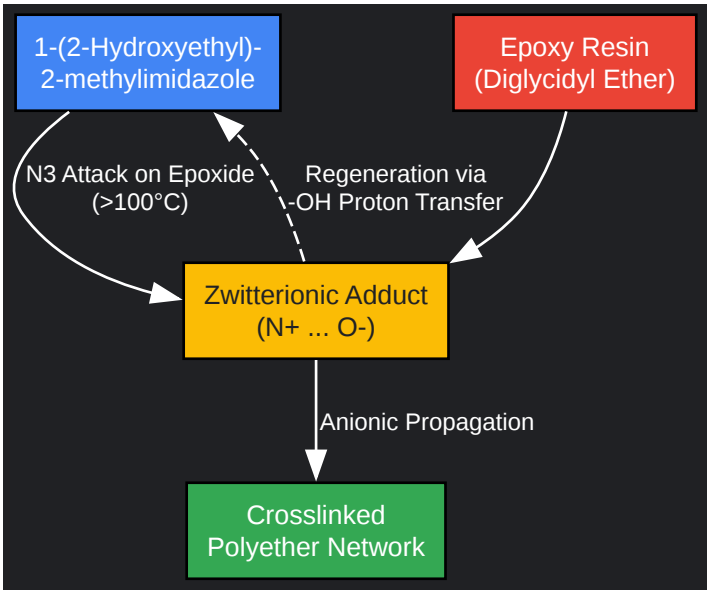
Part 3: Application Science[1]

Materials Science: Latent Epoxy Curing

In the electronics and composites industry, this compound is a "Latent Hardener." It is unreactive at room temperature (providing long pot life) but cures rapidly above 100°C.[1]

Mechanism: The curing mechanism is anionic polymerization. The tertiary nitrogen (N3) attacks the epoxide ring, forming a zwitterion. The alkoxide generated then propagates the chain reaction. The hydroxyl group on the ethyl tail acts as a proton donor, facilitating the ring-opening of the epoxy and regenerating the active catalytic species [3].

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Figure 2: Catalytic cycle of epoxy curing.[1] The pendant -OH group assists in proton transfer, accelerating the cure compared to simple alkyl-imidazoles.[1]

Pharmaceutical Utility: Methimidol & Metronidazole

- Methimidol: The hydrochloride salt of 1-(2-Hydroxyethyl)-2-methylimidazole is pharmacologically active as an anti-leptospiral agent known as Methimidol [4].[1]

- Metronidazole Precursor: While Metronidazole contains a nitro group at position 5, the hydroxyethyl backbone is identical. Industrial synthesis often involves nitrating 2-methylimidazole first, then hydroxyethylating.[1] However, this compound serves as a critical impurity reference standard in Metronidazole quality control (USP/EP methods) to ensure the absence of non-nitrated precursors.

Part 4: Analytical Protocols (HPLC)

To validate the synthesis or purity of the material, the following HPLC method is recommended.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse XDB-C18, 4.6 x 150mm, 5µm).

- Mobile Phase A: 10mM Phosphate Buffer (pH 7.0).

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- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Mode: Isocratic (90% A / 10% B) or Gradient if separating from 2-MI.[1]
  - Note: Imidazoles are polar. High aqueous content is required for retention.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Imidazole ring absorption).
- Retention Time:
  - 2-Methylimidazole: ~2.5 min[1]
  - 1-(2-Hydroxyethyl)-2-methylimidazole: ~3.8 min (More hydrophobic due to ethyl chain).[1]

References

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